

A Technical Guide to Reactive Blue 181: Sourcing and Applications in Research

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Compound of Interest					
Compound Name:	Reactive blue 181				
Cat. No.:	B1178194	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **Reactive Blue 181**, a versatile triazine dye with significant applications in scientific research, particularly in the realm of protein purification and drug discovery. This document details available suppliers, purchasing options, and technical specifications. Furthermore, it presents a detailed experimental protocol for a key application and visualizes both the experimental workflow and a relevant biological signaling pathway.

Suppliers and Purchasing Options for Reactive Blue 181

Reactive Blue 181, identified by its CAS number 126601-88-5, is available from a range of chemical suppliers globally.[1][2][3] The purity and available quantities can vary between suppliers, impacting its suitability for different research applications. Below is a summary of some key suppliers and their product specifications.



Supplier	Location	Purity	Available Quantities	Contact Information
CHEMLYTE SOLUTIONS CO.,LTD	China	Industrial Grade	Bulk	INVALID-LINK [4]
Atomax Chemicals Co., Ltd.	China	Not Specified	Not Specified	INVALID-LINK
Autech Industry Co.,Ltd.	China	Not Specified	Not Specified	INVALID-LINK
Haihang Industry Co., Ltd.	China	Not Specified	Not Specified	INVALID-LINK
Simagchem Corporation	China	Not Specified	Not Specified	INVALID-LINK
Finetech Industry Limited	United Kingdom	Not Specified	Not Specified	INVALID-LINK
2A Pharma Ltd	United Kingdom	Not Specified	Not Specified	Not Available
Boc Sciences	USA	Not Specified	Grams to Kilograms	INVALID-LINK
Chem-Impex International, Inc.	USA	Not Specified	Grams to Kilograms	INVALID-LINK

Note: Purity levels and available quantities are subject to change and should be confirmed with the respective supplier. For research and drug development purposes, it is crucial to source high-purity **Reactive Blue 181** to ensure experimental reproducibility and accuracy. Requesting a Certificate of Analysis (CoA) from the supplier is highly recommended.

Applications in Research and Drug Development

Reactive Blue 181, as a member of the triazine dye family, has found a significant niche in biotechnology and pharmaceutical research. Its primary application lies in dye-ligand affinity chromatography, a powerful technique for the purification of proteins and enzymes.[5][6][7] The



triazine core of the dye can mimic the structure of biological cofactors, such as NAD+, enabling it to selectively bind to the active sites of various enzymes.

This pseudo-affinity makes it a cost-effective and versatile alternative to more specific and expensive affinity ligands.[5] Triazine dyes have been successfully employed in the purification of a wide range of proteins, including lactate dehydrogenase (LDH) and serum albumin.[8][9] [10]

Furthermore, the triazine scaffold is of interest in drug discovery. Triazine derivatives have been investigated as potential inhibitors for various enzymes, highlighting the potential of dyes like **Reactive Blue 181** as starting points for the development of novel therapeutics. High-throughput screening of dye-ligands can be a valuable tool in identifying new protein-ligand interactions.[5][11]

Experimental Protocol: Purification of Lactate Dehydrogenase (LDH) using a Reactive Blue-based Affinity Matrix

This protocol provides a detailed methodology for the purification of Lactate Dehydrogenase (LDH) from a crude cell lysate using a chromatography resin to which a reactive blue dye, such as **Reactive Blue 181**, is immobilized. This method is adapted from established procedures for purifying LDH using triazine dye affinity chromatography.[8][12][13][14]

Materials:

- **Reactive Blue 181**-Agarose Resin: (Prepared by immobilizing **Reactive Blue 181** on a suitable agarose matrix, or a commercially available equivalent).
- Crude Cell Lysate: Containing LDH.
- Equilibration Buffer: 20 mM Tris-HCl, pH 7.5.
- Wash Buffer: 20 mM Tris-HCl, 50 mM NaCl, pH 7.5.
- Elution Buffer: 20 mM Tris-HCl, 1 M NaCl, 1 mM NADH, pH 7.5.



- Chromatography Column.
- Peristaltic Pump and Fraction Collector.
- Spectrophotometer for protein and enzyme activity assays.

Methodology:

- Column Packing and Equilibration:
 - Carefully pack the Reactive Blue 181-Agarose resin into a chromatography column to the desired bed volume.
 - Equilibrate the column by washing with 5-10 column volumes (CV) of Equilibration Buffer at a linear flow rate of 30 cm/h.

Sample Loading:

- Clarify the crude cell lysate by centrifugation (10,000 x g for 20 minutes at 4°C) to remove cellular debris.
- Load the clarified supernatant onto the equilibrated column at a flow rate of 15-20 cm/h.

Washing:

- After the entire sample has been loaded, wash the column with 5-10 CV of Wash Buffer to remove unbound and weakly bound proteins.
- Monitor the absorbance of the flow-through at 280 nm until it returns to baseline.

Elution:

- Elute the bound LDH from the column using a linear gradient or a step elution with the
 Elution Buffer. For a step elution, apply the Elution Buffer and collect fractions.
- The NADH in the elution buffer will competitively displace the LDH from the reactive dye ligand.



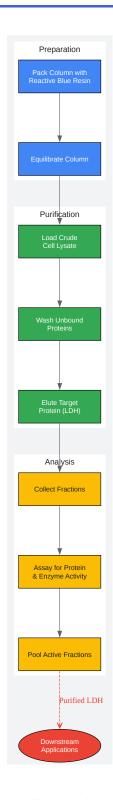
- Fraction Analysis:
 - Measure the protein concentration in each fraction using a standard method (e.g., Bradford assay).
 - Assay each fraction for LDH activity using a spectrophotometric assay that monitors the oxidation of NADH at 340 nm.
- · Pooling and Downstream Processing:
 - Pool the fractions containing the highest LDH activity.
 - The purified LDH can be further concentrated and buffer-exchanged for downstream applications.

Visualizations

Experimental Workflow: Dye-Ligand Affinity Chromatography

The following diagram illustrates the key steps in the purification of a target protein using dyeligand affinity chromatography.





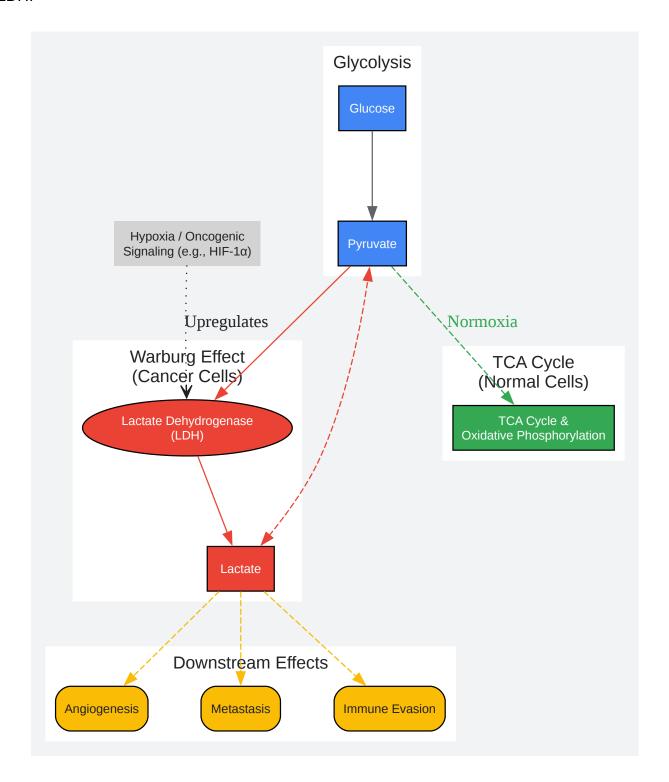
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Dye-Ligand Affinity Chromatography Workflow

Signaling Pathway: Role of Lactate Dehydrogenase in Cancer Metabolism



Lactate dehydrogenase (LDH), a protein that can be purified using **Reactive Blue 181**, plays a critical role in cancer cell metabolism, particularly in the "Warburg effect".[15][16][17][18][19] The following diagram illustrates a simplified signaling pathway highlighting the central role of LDH.



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Role of LDH in Cancer Metabolism

Safety Information

Reactive dyes, including **Reactive Blue 181**, are generally handled as chemical powders and should be used with appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection.[20][21][22][23] It is advisable to handle the powder in a well-ventilated area or a fume hood to avoid inhalation of dust. For detailed safety information, always refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

This guide provides a foundational understanding of **Reactive Blue 181** for its application in a research and drug development setting. For specific experimental designs and applications, further consultation of peer-reviewed literature is recommended.

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